

3,3'-Dihexyl-2,2'-bithiophene chemical and physical properties

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Compound of Interest

Compound Name: 3,3'-Dihexyl-2,2'-bithiophene

Cat. No.: B173766

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An In-depth Technical Guide to 3,3'-Dihexyl-2,2'-bithiophene

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3'-Dihexyl-2,2'-bithiophene is an organic semiconductor that has garnered significant interest within the scientific community, particularly in the fields of organic electronics and materials science. Its molecular structure, characterized by a bithiophene backbone functionalized with hexyl chains, imparts desirable electronic properties and processability. The alkyl chains enhance solubility in organic solvents, making it suitable for various solution-based fabrication techniques crucial for the development of flexible and large-area electronic devices. This document provides a comprehensive overview of the chemical and physical properties of **3,3'-Dihexyl-2,2'-bithiophene**, along with detailed experimental protocols for its synthesis and characterization, to serve as a valuable resource for researchers and professionals in related fields.

Chemical and Physical Properties

The properties of **3,3'-Dihexyl-2,2'-bithiophene** are summarized in the tables below, providing a clear and concise reference for its key characteristics.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₀ S ₂	[1][2]
Molecular Weight	334.58 g/mol	[1]
Appearance	Colorless to slightly yellow clear liquid	[1]
Boiling Point	82 °C at 0.03 mmHg	[1][3]
Density	1.0 ± 0.1 g/cm ³	[3]
Refractive Index (n _{20D})	1.54	[1]
Storage Temperature	2 - 8 °C	[1]

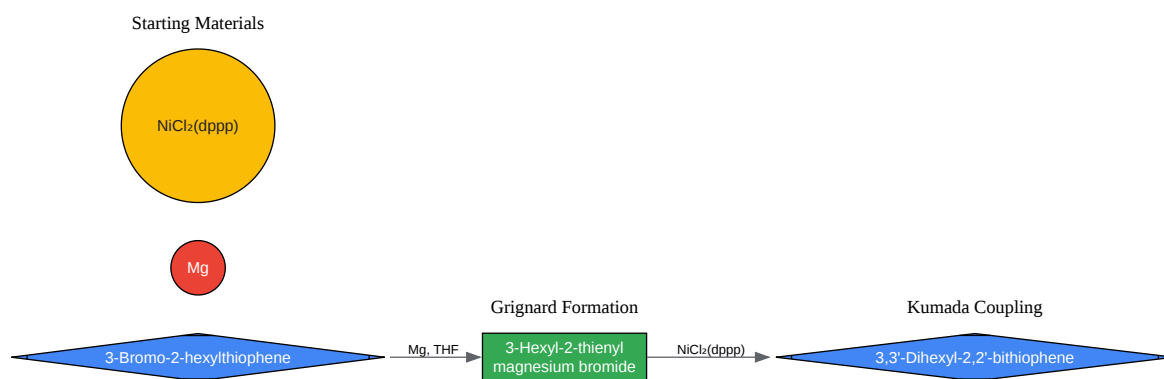
Spectroscopic and Electronic Properties

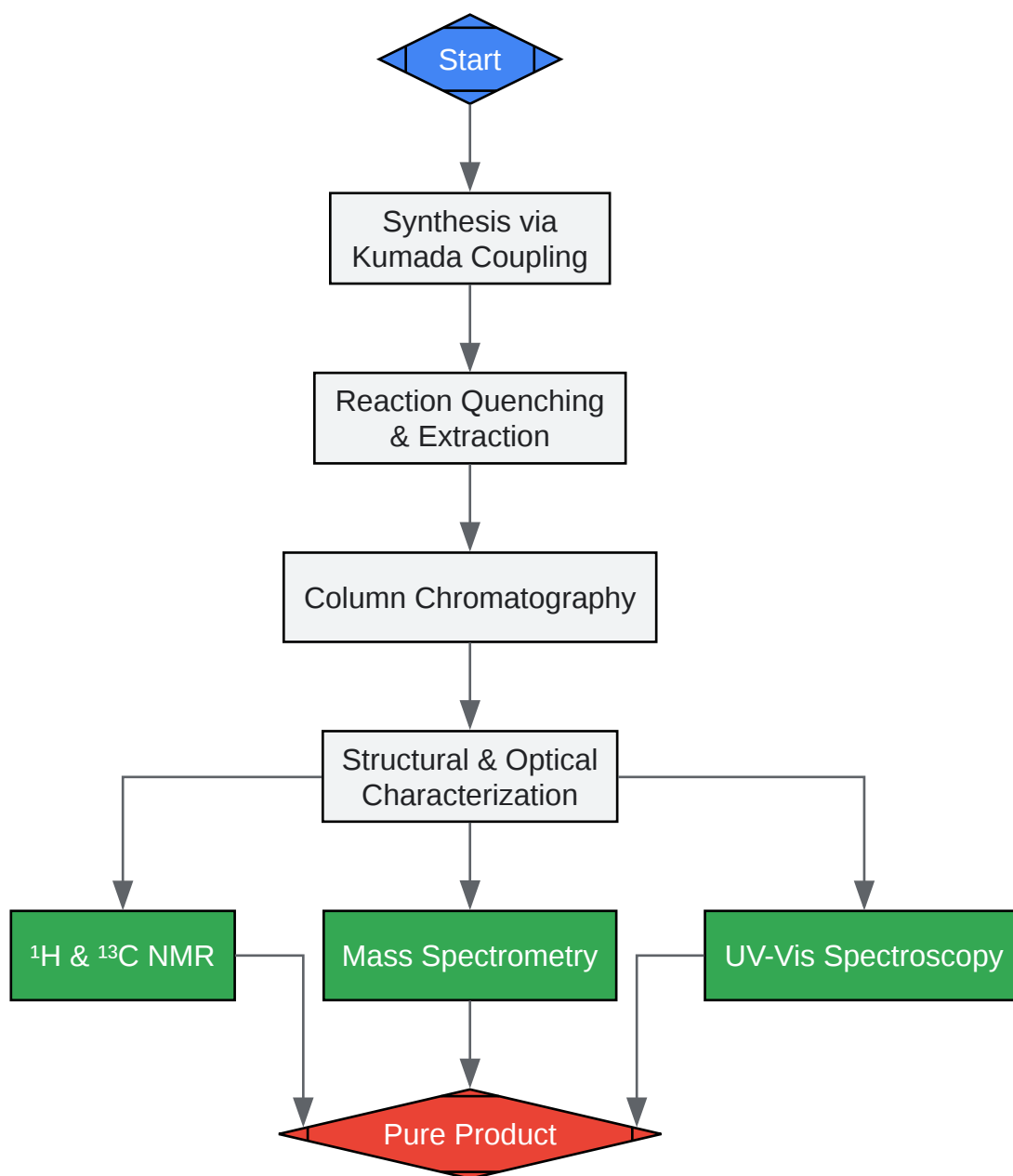
Property	Value	Conditions
UV-Vis Absorption (λ _{max})	~297 nm	in Chloroform (for 3,4'-dihexyl-2,2'-bithiophene)[4]
LogP	7.72220	

Synthesis of 3,3'-Dihexyl-2,2'-bithiophene

The synthesis of **3,3'-Dihexyl-2,2'-bithiophene** is commonly achieved through cross-coupling reactions. The Kumada cross-coupling reaction, which utilizes a Grignard reagent and a nickel or palladium catalyst, is a prevalent method.[5][6][7][8] An alternative route is the Stille cross-coupling, which involves the reaction of an organotin compound with an organic halide, also catalyzed by palladium.[9][10][11][12]

A general synthetic pathway for **3,3'-Dihexyl-2,2'-bithiophene** via a Kumada-type coupling is illustrated below. This involves the synthesis of a 3-hexyl-2-thienyl Grignard reagent followed by a nickel-catalyzed homocoupling reaction.





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